

The Discovery and Scientific Journey of Angelica Lactones: An In-depth Technical Guide

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Compound of Interest

Compound Name: 5-Methyl-2(5H)-furanone

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Executive Summary

Angelica lactones, a class of bioactive compounds primarily found in plants of the Angelica genus, have a rich history rooted in traditional medicine and have emerged as significant molecules in modern chemical and pharmaceutical research. This technical guide provides a comprehensive overview of the discovery, history, and scientific development of angelica lactones. It details their initial isolation and characterization, presents key physicochemical properties in a structured format, and offers in-depth experimental protocols for their extraction and synthesis. Furthermore, this guide elucidates the molecular signaling pathways modulated by these compounds, offering valuable insights for researchers in drug discovery and development.

A Historical Perspective: From Traditional Use to Chemical Identification

The story of angelica lactones is intertwined with the long-standing use of Angelica species in traditional medicine across Asia and Europe for a variety of ailments. However, the scientific journey to identify the specific bioactive constituents of these plants began in the late 19th century.

The initial discovery of the basic angelica lactone structure can be traced back to the work of German chemist Ludwig Wolff in 1885.^[1] His research on levulinic acid, a compound derivable from biomass, led to the synthesis and characterization of what we now know as α -angelica lactone and β -angelica lactone.^[1] Further structural elucidation was carried out by Johannes Thiele in 1901, solidifying the chemical identity of these fundamental lactone structures.^[1]

A significant milestone in the history of naturally occurring angelica lactones was the isolation and identification of (Z)-ligustilide from *Angelica sinensis* (Dong Quai), a plant revered in traditional Chinese medicine. While the exact date of its first isolation is not pinpointed in the readily available literature, research in the mid to late 20th century focused on identifying the active principles of this medicinal plant, leading to the characterization of ligustilide and other related phthalide lactones.^{[2][3]} This discovery was pivotal, as it linked a specific chemical entity to the observed therapeutic effects of the plant, paving the way for mechanistic studies.

Physicochemical Properties of Key Angelica Lactones

For ease of comparison, the quantitative data for the most well-studied angelica lactones, α -angelica lactone and β -angelica lactone, are summarized below.

Property	α -Angelica Lactone	β -Angelica Lactone	(Z)-Ligustilide
CAS Number	591-12-8[4][5][6]	591-11-7	4431-01-0[7]
Molecular Formula	C ₅ H ₆ O ₂ [4][5][6]	C ₅ H ₆ O ₂	C ₁₂ H ₁₄ O ₂ [7]
Molar Mass	98.10 g/mol [4][5][6]	98.10 g/mol	190.24 g/mol [7]
Appearance	Colorless to light yellow liquid or volatile needles[1]	Colorless liquid[1]	Neat oil
Melting Point	18 °C[1]	-17 °C[1]	Not specified
Boiling Point	55-56 °C at 12 mmHg[1]	208-209 °C at 751 mmHg[1]	Not specified
Density	1.084 g/cm ³ at 20 °C[1]	1.076 g/cm ³ at 20 °C[1]	Not specified
Solubility in Water	1 g / 20 mL at 15 °C[1]	Soluble[1]	Not specified
Refractive Index (n _{He20})	1.4476[1]	1.4603[1]	Not specified

Experimental Protocols

This section provides detailed methodologies for the isolation of a naturally occurring angelica lactone, (Z)-ligustilide, and the chemical synthesis of α - and β -angelica lactones.

Isolation of (Z)-Ligustilide from *Angelica sinensis*

This protocol is based on established solvent extraction and chromatographic techniques.[8][9]

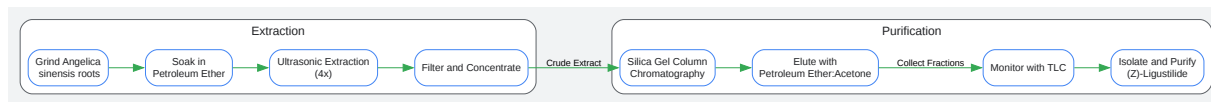
Materials:

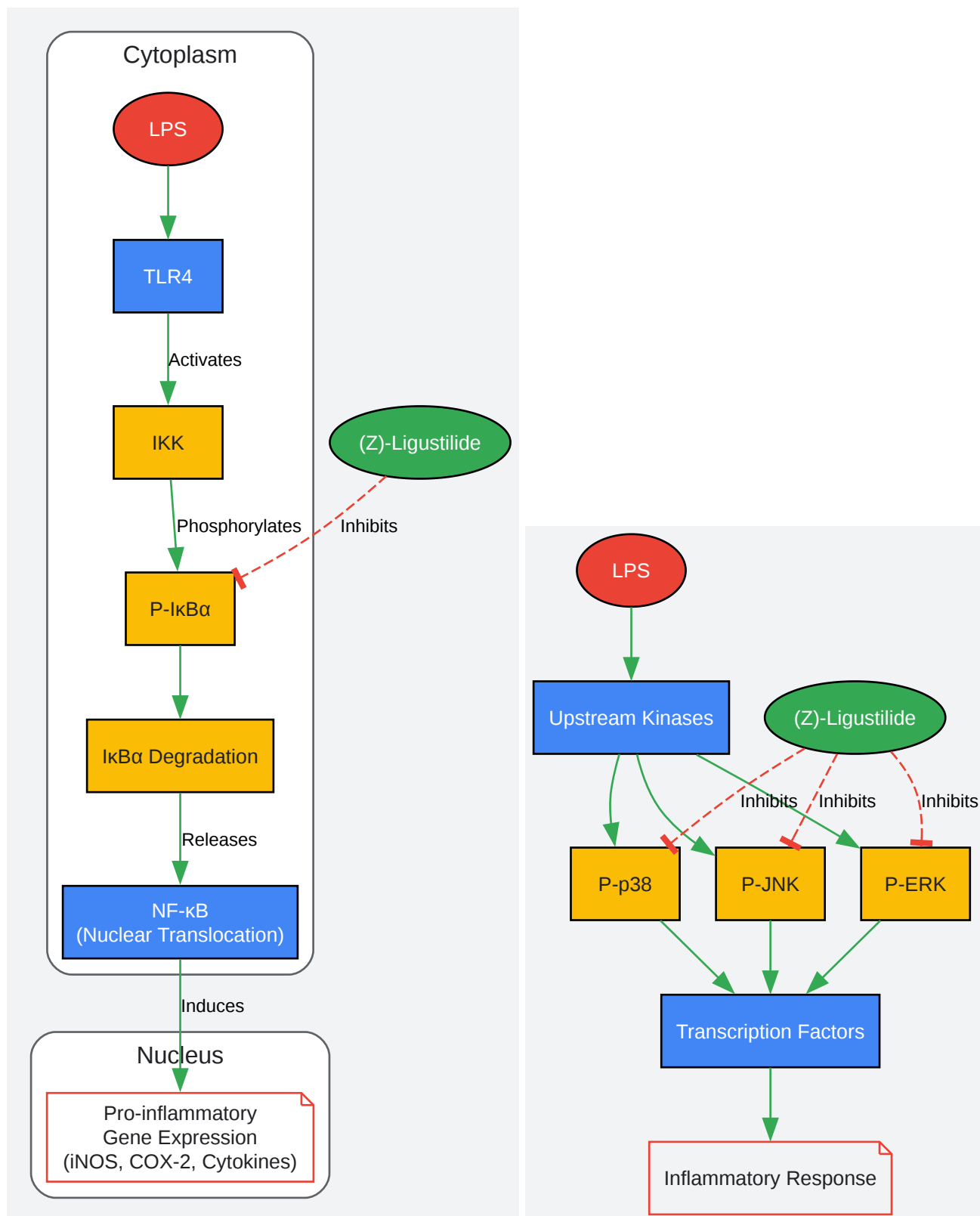
- Dried roots of *Angelica sinensis*
- Petroleum ether (60-90 °C boiling range)
- Acetone

- Ethyl acetate
- Silica gel for column chromatography
- Thin-layer chromatography (TLC) plates (silica gel)
- Rotary evaporator
- Ultrasonic bath
- Standard laboratory glassware

Procedure:

- Grinding and Soaking: Grind the dried *Angelica sinensis* roots into a fine powder. Weigh 120 g of the powder and soak it in 1.1 L of petroleum ether (60-90 °C) at room temperature for 2.5 hours.[8]
- Ultrasonic Extraction: Place the mixture in an ultrasonic bath and extract four times, for 30 minutes each time.[8]
- Filtration and Concentration: After each extraction, filter the mixture and combine the filtrates. Concentrate the combined filtrate under reduced pressure using a rotary evaporator to obtain a paste-like extract.[8]
- Silica Gel Column Chromatography: Pack a silica gel column with petroleum ether. Dissolve the crude extract in a minimal amount of petroleum ether and load it onto the column.
- Elution: Elute the column with a solvent system of petroleum ether:acetone (100:0.5).[8]
- Fraction Collection and Monitoring: Collect fractions and monitor the separation using TLC with a mobile phase of petroleum ether:ethyl acetate (10:1).[8]
- Isolation and Purification: Combine the fractions containing (Z)-ligustilide (identified by comparison with a standard or by spectroscopic methods) and concentrate them under reduced pressure to yield the purified compound.





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References

- 1. Angelica Lactone [drugfuture.com]
- 2. researchgate.net [researchgate.net]
- 3. [Isolation and identification of the ligustilide compounds from the root of Angelica sinensis] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. alpha-Angelica lactone | C₅H₆O₂ | CID 11559 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. alpha-Angelicalactone, 98% | Fisher Scientific [fishersci.ca]
- 6. scbt.com [scbt.com]
- 7. Ligustilide | C₁₂H₁₄O₂ | CID 5319022 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. CN103980237A - Method for separating and extracting ligustilide from radices levistici - Google Patents [patents.google.com]
- 9. Method for separating and extracting ligustilide from radices levistici - Eureka | Patsnap [eureka.patsnap.com]
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